

# Personal protective equipment for handling HP1142

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## Compound of Interest

Compound Name: HP1142

Cat. No.: B3715593

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## Essential Safety and Handling Guide for HP1142

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **HP1142**. It is intended for laboratory researchers, scientists, and drug development professionals to ensure safe operational procedures.

Chemical Identifier:

- Product Name: **HP1142**
- CAS No.: 381173-58-6[1]
- Molecular Formula: C<sub>22</sub>H<sub>21</sub>N<sub>5</sub>O<sub>7</sub>[1]
- Molecular Weight: 359.42[1]

## Hazard Identification and Precautionary Measures

**HP1142** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Adherence to the following precautionary statements is mandatory.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]

- H410: Very toxic to aquatic life with long lasting effects.[1]

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

## Personal Protective Equipment (PPE) and Exposure Controls

Engineering controls and personal protective equipment are critical to minimize exposure.

#### Engineering Controls:

- Use only in areas with appropriate exhaust ventilation.[1]
- Ensure adequate ventilation.[1]
- Provide an accessible safety shower and eye wash station.[1]

#### Personal Protective Equipment:

- Eye Protection: Safety goggles with side-shields are required.[1]
- Hand Protection: Wear protective gloves.[1]

- Skin and Body Protection: Impervious clothing should be worn.[1]
- Respiratory Protection: A suitable respirator must be used.[1]

Exposure Control	Specification	Source
Ventilation	Appropriate exhaust ventilation	[1]
Emergency Stations	Accessible safety shower and eye wash station	[1]
Eye Protection	Safety goggles with side-shields	[1]
Hand Protection	Protective gloves	[1]
Body Protection	Impervious clothing	[1]
Respiratory Protection	Suitable respirator	[1]

## First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with large amounts of water after removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. Promptly call a physician.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[1]
- Inhalation: Immediately relocate the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[1]

## Handling, Storage, and Disposal

Proper handling, storage, and disposal procedures are crucial to maintain chemical stability and prevent environmental contamination.

#### Handling and Storage:

- Avoid inhalation, contact with eyes and skin, and the formation of dust and aerosols.[\[1\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Store away from direct sunlight and sources of ignition.[\[1\]](#)
- Storage Temperatures: Store at -20°C (powder) or -80°C (in solvent).[\[1\]](#)

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment and keep the product away from drains, water courses, or the soil.[\[1\]](#)

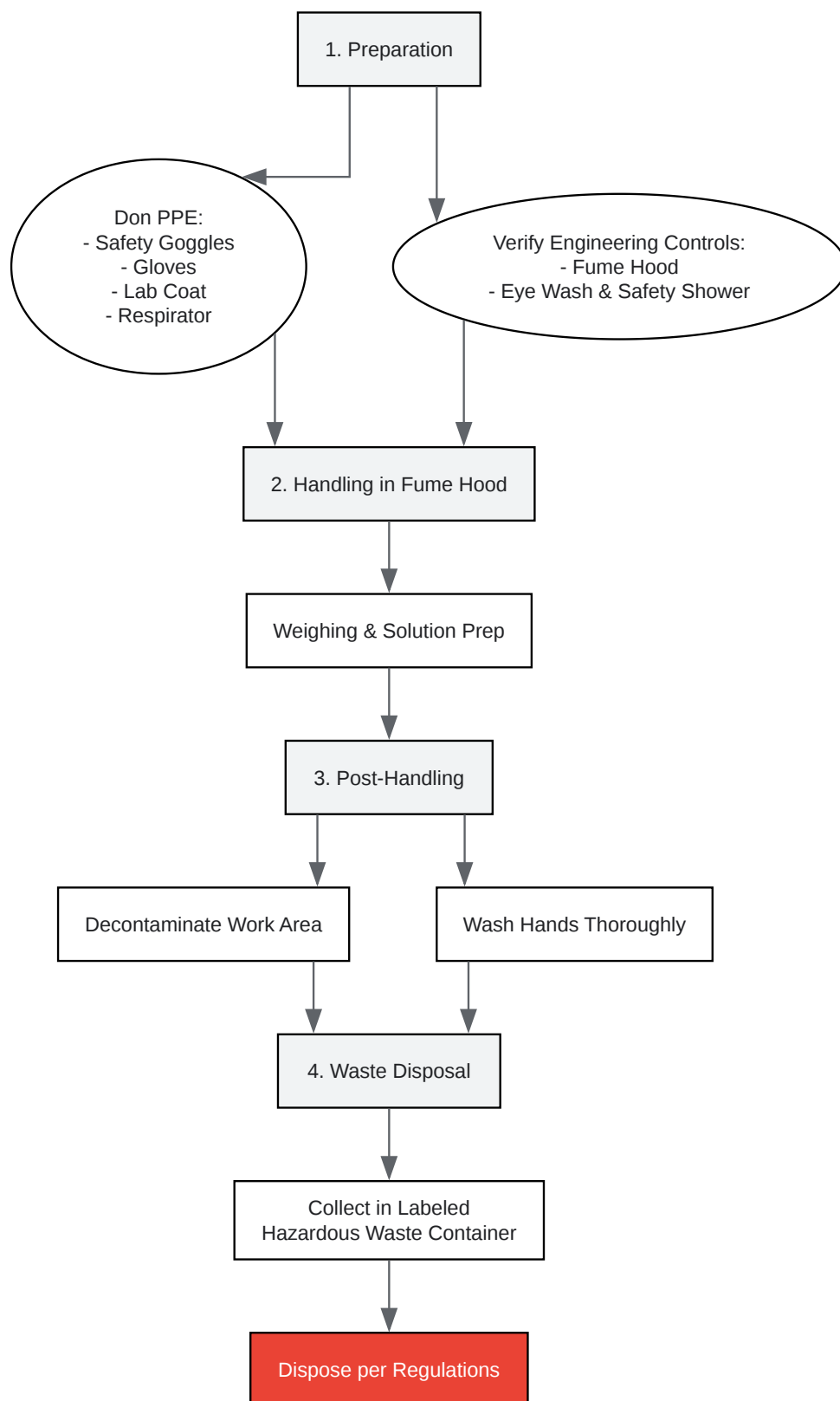
## Experimental Protocol: General Handling of HP1142

This protocol outlines the essential steps for safely handling **HP1142** in a laboratory setting.

- Preparation:
  - Ensure the work area is clean and equipped with the necessary engineering controls (fume hood, ventilation).
  - Verify the accessibility and functionality of the safety shower and eye wash station.
  - Don all required PPE: safety goggles, protective gloves, impervious lab coat, and a suitable respirator.
- Weighing and Solution Preparation:
  - Conduct all weighing and solution preparation within a certified chemical fume hood.
  - Use appropriate tools to handle the solid compound to avoid dust generation.
  - Slowly add the compound to the solvent to prevent splashing.

- Experimental Use:
  - Keep all containers with **HP1142** tightly sealed when not in use.
  - Clearly label all solutions containing **HP1142**.
  - Avoid eating, drinking, or smoking in the laboratory.
- Post-Experiment:
  - Decontaminate the work area thoroughly.
  - Wash hands and any exposed skin thoroughly after handling.
- Waste Disposal:
  - Collect all waste containing **HP1142** in a designated, labeled hazardous waste container.
  - Dispose of the waste according to institutional and local regulations for chemical waste.

Workflow for Safe Handling of **HP1142**



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Caption: Workflow for the safe handling and disposal of **HP1142**.

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## References

- 1. HP1142|381173-58-6|MSDS [dcchemicals.com]
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